

Application Notes and Protocols for Studying Autophagy Pathways Using Fumagilin-105

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fumagilin-105*

Cat. No.: *B15623099*

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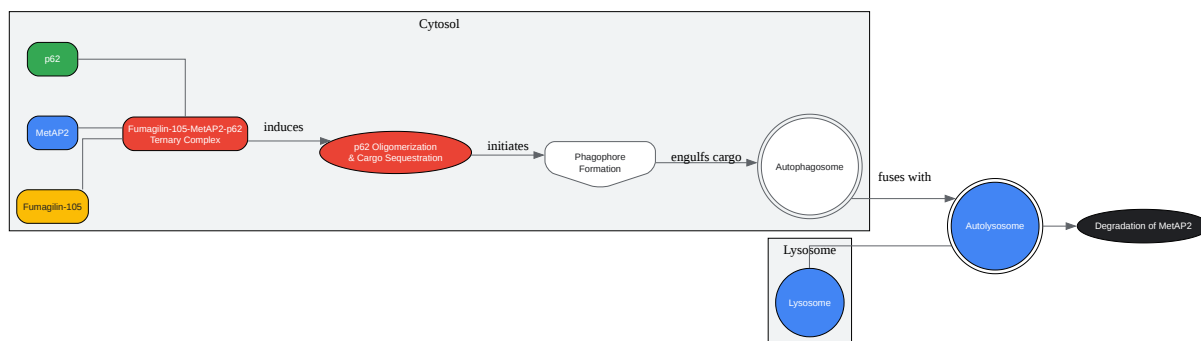
Introduction

Fumagilin-105 is a novel autophagy-targeting chimera (AUTOTAC) designed to induce the targeted degradation of Methionine Aminopeptidase 2 (MetAP2) through the autophagy pathway.[1] Unlike other protein degradation technologies that rely on the ubiquitin-proteasome system, **Fumagilin-105** leverages the cellular process of selective autophagy. This compound is a valuable tool for researchers studying autophagy, protein degradation, and the specific roles of MetAP2 in various cellular processes, including angiogenesis and cell proliferation.

This document provides detailed application notes and protocols for utilizing **Fumagilin-105** to investigate autophagy pathways.

Mechanism of Action

Fumagilin-105 is a heterobifunctional molecule. One end binds to MetAP2, and the other end binds to the ZZ domain of the autophagy receptor protein p62/SQSTM1.[1] This binding induces the oligomerization of p62, a key step in the formation of a phagophore, the precursor to the autophagosome. The MetAP2 protein, now linked to the p62 oligomers, is recognized as cargo for selective autophagy. The phagophore engulfs the MetAP2-p62 complex, forming a double-membraned autophagosome. This autophagosome then fuses with a lysosome to form an autolysosome, where the contents, including MetAP2, are degraded by lysosomal hydrolases.[1] This process is independent of ubiquitination.[1]



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Figure 1: Mechanism of **Fumagilin-105**-induced MetAP2 degradation.

Data Presentation

The following tables summarize the quantitative data reported for **Fumagilin-105**.

Table 1: In Vitro Degradation of MetAP2 by **Fumagilin-105**

Cell Line	DC ₅₀ (Degradation)	D _{max} (24h)	Treatment Time (h)	Reference
HEK293	~0.7 µM	~1-10 µM	24	[1]
U87-MG	~500 nM	Not Reported	24	[1]
HEK293	0.7 µM	Not Reported	Not Reported	[2]

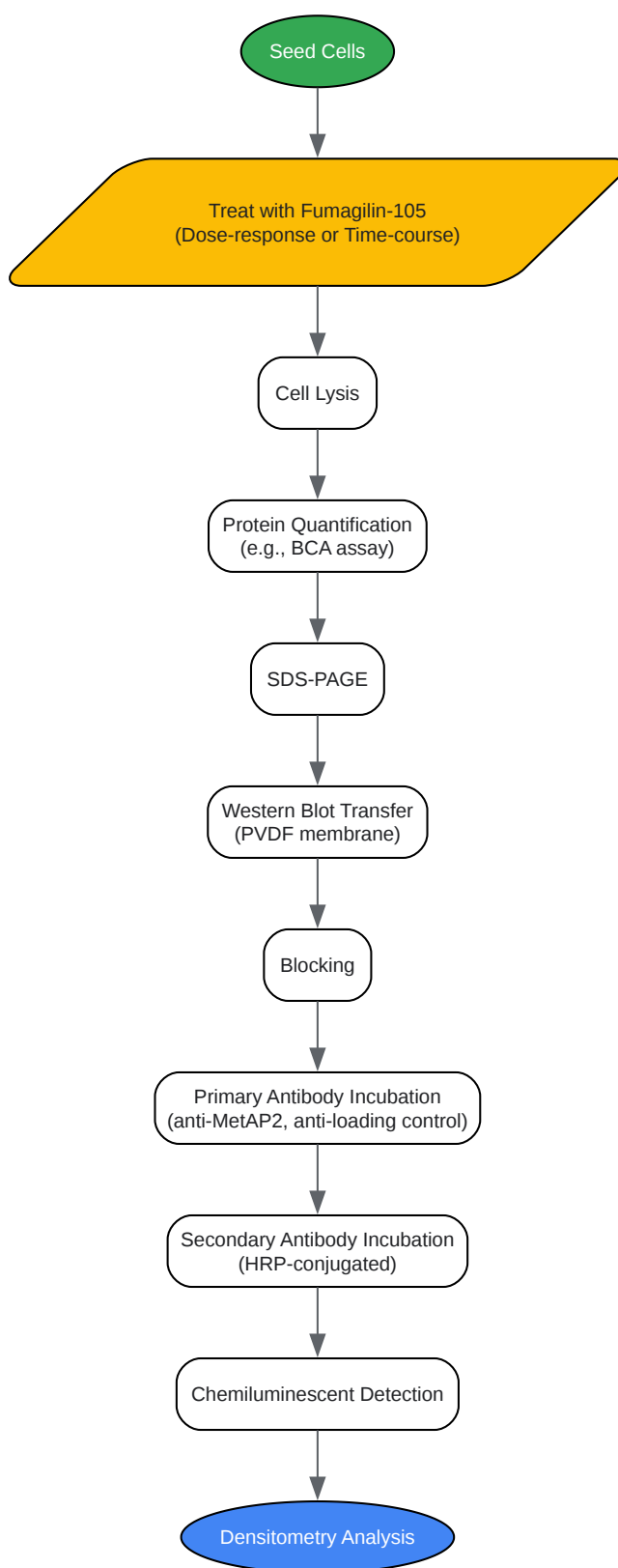
Table 2: Biological Activity of **Fumagilin-105**

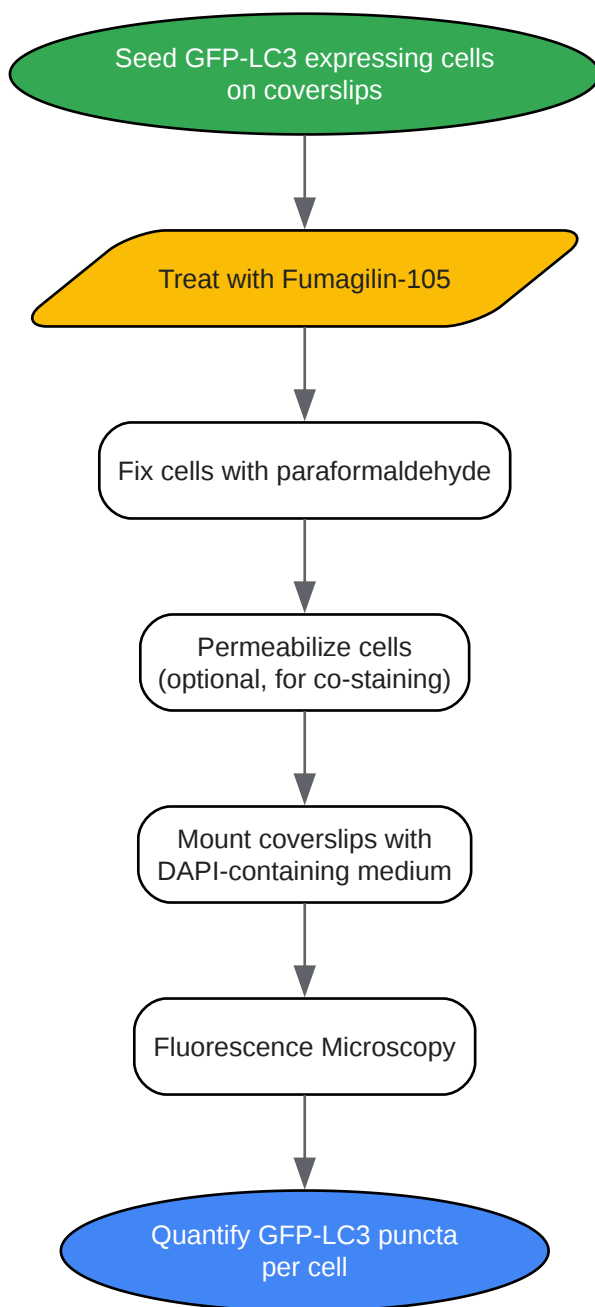
Activity	Cell Line	Concentration	Treatment Time (h)	Effect	Reference
Inhibition of Migration	U87-MG	5 µM	0-24	Inhibition of cell migration	[1]
Induction of Apoptosis	HeLa	1 µM	48	Increase in sub-G1 phase cell population	[1]

Experimental Protocols

Protocol 1: Assessment of MetAP2 Degradation by Western Blot

This protocol details the steps to quantify the degradation of MetAP2 in cultured cells treated with **Fumagilin-105**.





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References

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